

# synthesis of perfluorovinyl ethers from oxalyl fluoride

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## Compound Focus: Oxalyl fluoride

CAS No.: 359-40-0

Cat. No.: S702263

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## Synthesis of Oxalyl Fluoride

A high-yield method for producing the key precursor, **oxalyl fluoride**, from oxalyl chloride is described in a Japanese patent [1].

### Key Improvements:

- **Reagent:** Uses fine-particle ( $\leq 10 \mu\text{m}$ ) alkali metal fluoride (NaF or KF), which is easier to handle and cheaper than hydrogen fluoride.
- **Solvent:** Aprotic solvent.
- **Temperature:** Mild reaction conditions of  $-10 \text{ }^\circ\text{C}$  to  $50 \text{ }^\circ\text{C}$ .
- **Yield:** Achieves **oxalyl fluoride** in yields exceeding 90% [1].

**Reaction Summary:**  $[\text{COCl}]_2 + 2 \text{ NaF} \xrightarrow[-10 \text{ }^\circ\text{C} \text{ to } 50 \text{ }^\circ\text{C}]{\text{Aprotic solvent}} (\text{COF})_2 + 2 \text{ NaCl}$  ]

## Synthesis of Perfluorovinyl Ethers

The synthesis of perfluorovinyl ethers involves multiple steps, as outlined in research for proton exchange membrane materials [2] [3].

**General Workflow:** The synthesis typically starts from a fluorinated precursor and proceeds through several key transformations [2]:

- **Formation of Fluoroalkyl Iodide:** A carboxylate ester or sulfonyl fluoride precursor is converted to a fluoroalkyl iodide via radical-initiated decarboxylation or desulfination.
- **Phosponite Formation:** The iodide intermediate reacts with tetraethyl pyrophosphite in a photoreaction to form a diethyl fluorophosponite.
- **Oxidation to Phosphonate:** The phosphonite is oxidized (e.g., with hydrogen peroxide) to yield the final phosphonate ester-containing perfluorovinyl ether.

## Comparative Synthesis Data

The table below summarizes key methods for synthesizing perfluorovinyl ethers and related monomers from the search results:

Target Molecule	Key Starting Material(s)	Core Synthetic Step(s)	Reported Yield	Citation
Phosphonate-perfluorovinyl ethers	Carboxylate ester or sulfonyl fluoride	Radical iododecarboxylation/desulfination; reaction with pyrophosphite; oxidation	Moderate to good	[2]
Acid-functionalized perfluorinated monomers	Iodopentafluorobenzene, vinyl sulfonates	Palladium-catalyzed Heck-type cross-coupling	Up to 65% (isolated)	[3]
Fluoroalkyl perfluorovinyl ethers	Fluoroalkoxy acyl fluorides	Dehalogenation	Information missing	[4] [5]

## Experimental Protocol Guidelines

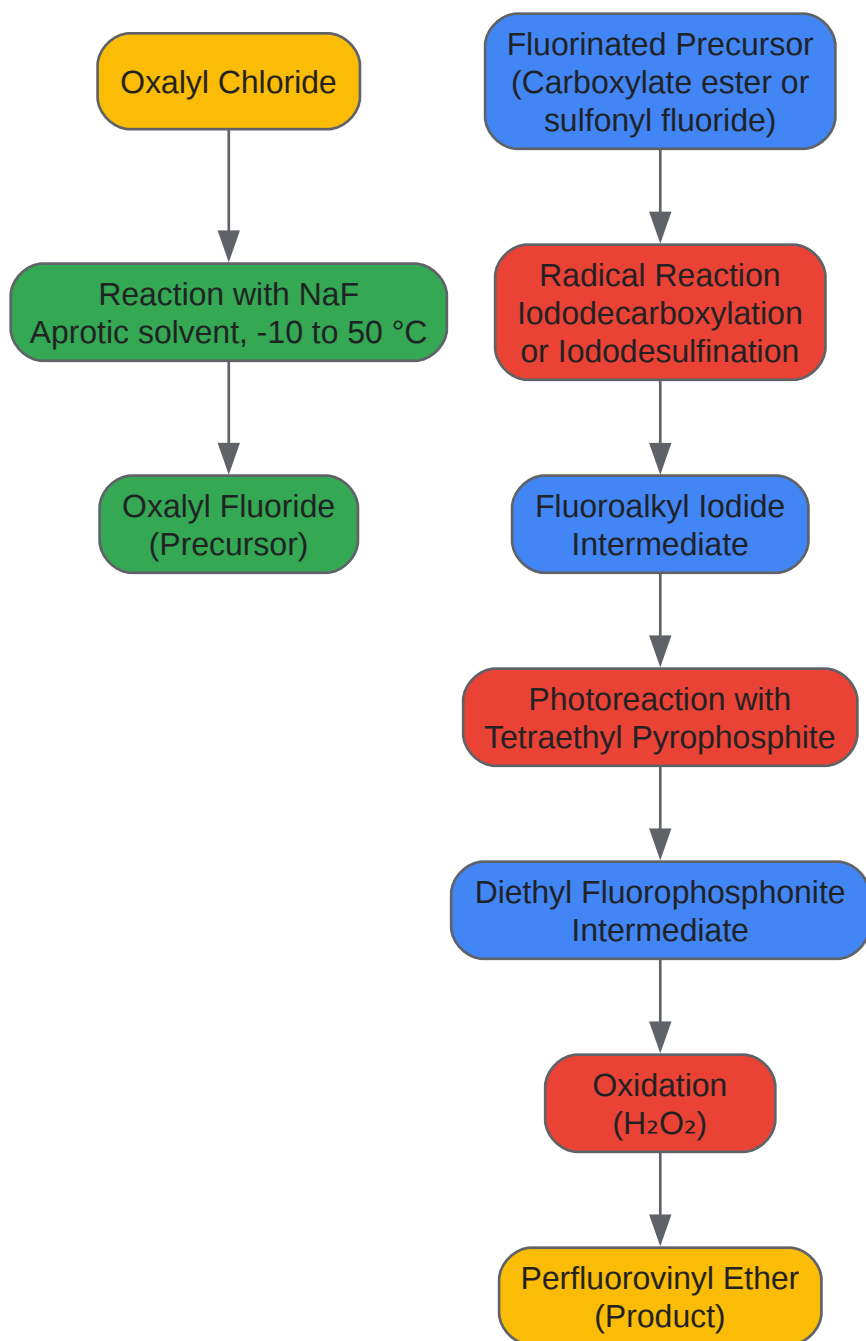
While a full procedure for synthesizing perfluorovinyl ethers directly from **oxalyl fluoride** is not available, the **Organic Syntheses guidelines** provide a gold standard for writing reproducible experimental protocols

[6]. Adhering to these will ensure the quality and reliability of your application notes.

- **Apparatus Setup:** Provide a full description of the reaction setup. Specify flask size and number of necks, and indicate how every neck is equipped (e.g., addition funnel, argon inlet, septum). Flame-drying and inert atmosphere maintenance are critical [6].
- **Reagents and Solvents:** For all chemicals, indicate the source (supplier), purity grade, and any pre-purification methods (e.g., "distilled from sodium benzophenone ketyl" for THF). Justify the use of any excess reagents [6].
- **Quantitative Data:** Report amounts in mL, g, and mmol. Yields should be rounded to the nearest percent, and significant figures must be used correctly [6].
- **Reproducibility:** The procedure must be optimized and carried out successfully at least twice on the described scale to ensure reproducibility [6].

## Visualizing the Synthetic Pathway

Below is a workflow diagram illustrating a general synthetic route to perfluorovinyl ethers, integrating information on the **oxalyl fluoride** precursor.



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*Synthetic Route to Perfluorovinyl Ethers* (Width: 760px)

## Research Applications and Outlook

Perfluorovinyl ethers are critical monomers for synthesizing specialized materials:

- **Fuel Cell Membranes:** They are key building blocks for proton exchange membranes (PEMs), like Nafion, used in fuel cells. Research focuses on incorporating acidic groups (sulfonic, phosphonic) into the monomer structure to enhance proton conductivity [3].
- **Tailored Monomers:** Synthetic strategies like Heck coupling, nucleophilic displacement, and the Wittig-Horner reaction are being explored to create new perfluorinated monomers with vinyl groups for polymerization [3].
- **Process Optimization:** Patent literature reveals ongoing work to develop more efficient and higher-yielding industrial processes for these valuable compounds [4] [5].

## Critical Gaps and Next Steps

It is important to note that the search results do not contain a single, detailed protocol that starts from **oxalyl fluoride** and ends with a perfluorovinyl ether. The information is segmented, covering the synthesis of the precursor and general routes for the final ethers separately [2] [1].

To proceed, I suggest the following:

- **Consult Specialized Databases:** A deeper search in specialized chemistry databases like SciFinder or Reaxys may be necessary to find a complete, documented procedure linking these two steps.
- **Review Full Patent Texts:** Examining the full text of the cited patents [4] [5], particularly EP0260773B1 and US4772756A, might provide more comprehensive experimental sections.

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